

Geneticin (G418): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Antibiotic G418

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An in-depth exploration of the chemical properties, structure, and mechanism of action of Geneticin (G418), a pivotal tool in modern molecular biology and drug development.

Introduction

Geneticin, commonly known as G418 or G418 sulfate, is an aminoglycoside antibiotic produced by the bacterium *Micromonospora rhodorangea*.^[1] Its structural similarity to gentamicin B1 confers potent inhibitory effects on protein synthesis in a wide range of organisms, including bacteria, yeast, protozoans, and mammalian cells.^{[1][2]} This broad-spectrum activity, coupled with a well-understood resistance mechanism, has established G418 as an indispensable selective agent for the generation of stably transfected eukaryotic cell lines. This guide provides a detailed overview of the chemical and physical properties of G418, its molecular structure, mechanism of action, and standardized experimental protocols for its application in scientific research.

Chemical and Physical Properties

G418 is typically supplied as a sulfate salt, which enhances its stability and solubility in aqueous solutions. The key chemical and physical properties of Geneticin sulfate are summarized in the table below.

Property	Value
Chemical Formula	$C_{20}H_{40}N_4O_{10} \cdot 2H_2SO_4$ [3][4][5]
Molecular Weight	692.71 g/mol [4][5][6]
CAS Number	108321-42-2[3][4][5]
Appearance	White to off-white powder or solid[4]
Solubility	Highly soluble in water (50-100 mg/mL); Insoluble in DMSO and Ethanol.[1][4][7]
Purity	Typically $\geq 90\%$ (HPLC)[3]
Storage Temperature	Store desiccated at $-20^{\circ}C$ for long-term stability. [5]

Molecular Structure

Geneticin is a complex aminoglycoside antibiotic. Its structure is characterized by a central 2-deoxystreptamine ring linked to two amino sugar moieties. This intricate arrangement of functional groups, including multiple hydroxyl and amino groups, is crucial for its interaction with the ribosomal machinery.

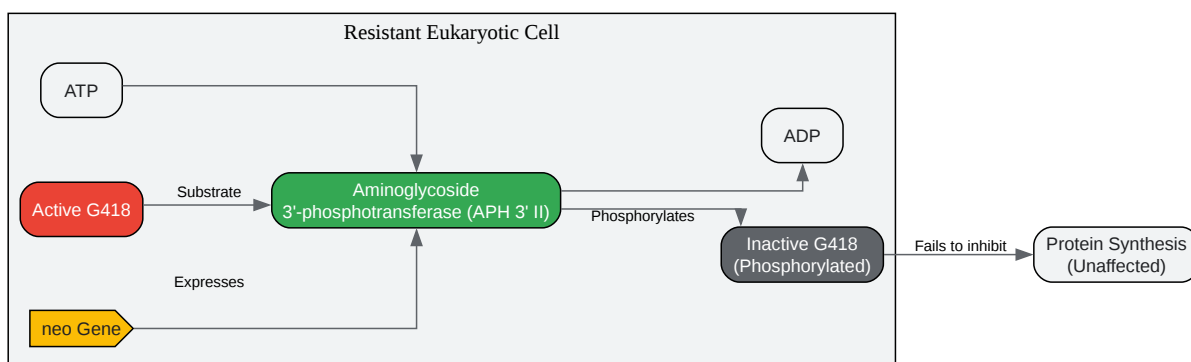
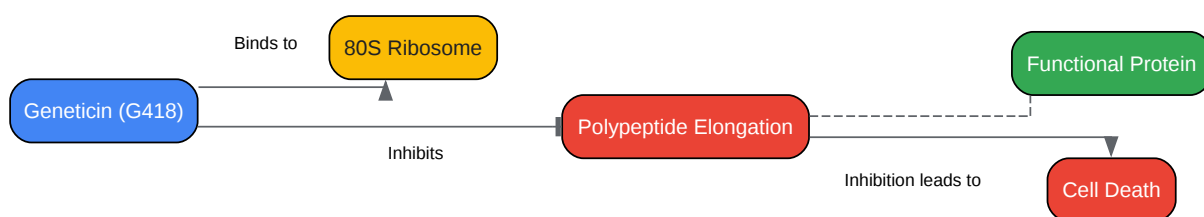
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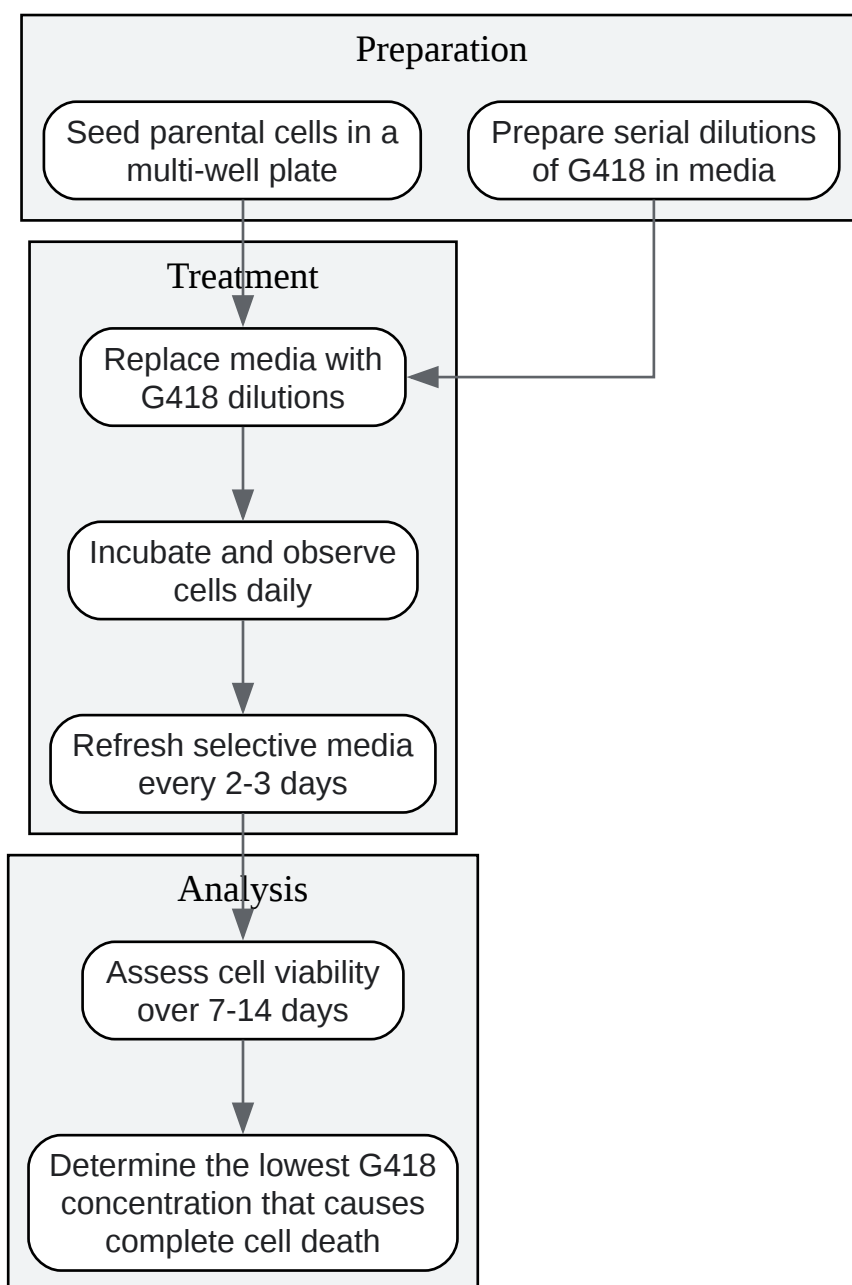
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Caption: Chemical Structure of Geneticin (G418).

Mechanism of Action

The primary mechanism of action of G418 is the inhibition of protein synthesis. It binds to the 80S ribosomal subunit in eukaryotic cells, disrupting the elongation step of translation.[3] This interference leads to the incorporation of incorrect amino acids and premature termination of polypeptide chains, ultimately resulting in cell death.[8]





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